

Pyrrole-2-carbonitrile chemical properties and structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Pyrrole-2-carbonitrile

Cat. No.: B156044

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Pyrrole-2-carbonitrile: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Pyrrole-2-carbonitrile, a heterocyclic aromatic compound, is a versatile building block in organic synthesis, particularly in the development of novel therapeutic agents and functional materials. Its unique electronic properties and reactivity make it a valuable scaffold in medicinal chemistry. This technical guide provides an in-depth overview of the chemical properties, structure, synthesis, and potential biological applications of **pyrrole-2-carbonitrile**, with a focus on data relevant to researchers and professionals in drug development.

Chemical Properties and Structure

Pyrrole-2-carbonitrile is a stable compound under normal conditions, though it is sensitive to air and light. It appears as a clear yellow to orange liquid or a white to light yellow crystalline powder. It is sparingly soluble in water but miscible with various organic solvents such as benzene, dichloromethane, tetrahydrofuran, dimethylformamide, and acetonitrile.

Table 1: Physicochemical Properties of Pyrrole-2-carbonitrile

Property	Value	Reference(s)
Molecular Formula	C ₅ H ₄ N ₂	
Molecular Weight	92.10 g/mol	
Melting Point	92 °C	
Boiling Point	252.3 °C at 760 mmHg; 92-94 °C at 2 mmHg	
Density	1.081 g/mL at 25 °C	
Vapor Pressure	0.0195 mmHg at 25°C	
Flash Point	97.6 °C	
Refractive Index	1.5513 (n _{20/D})	
pKa	14.18 ± 0.50 (Predicted)	
LogP	0.88638	
Polar Surface Area	39.58 Å ²	

Table 2: Structural Identifiers for Pyrrole-2-carbonitrile

Identifier	Value	Reference(s)
IUPAC Name	1H-Pyrrole-2-carbonitrile	
CAS Number	4513-94-4	
SMILES String	<chem>N#Cc1ccc[nH]1</chem>	
InChI Key	BQMPGKPTOHKYHS-UHFFFAOYSA-N	
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- To cite this document: BenchChem. [Pyrrole-2-carbonitrile chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b156044#pyrrole-2-carbonitrile-chemical-properties-and-structure\]](https://www.benchchem.com/product/b156044#pyrrole-2-carbonitrile-chemical-properties-and-structure)

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com